

Application Note: Enzymatic Polymerization of Dimethyl trans,trans-Muconate (ttMUC)[1][2]

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Compound of Interest

Compound Name: *Dimethyl trans,trans-muconate*

CAS No.: *1119-43-3*

Cat. No.: *B074490*

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Executive Summary

This guide details the protocol for the enzymatic polycondensation of **Dimethyl trans,trans-muconate** (ttMUC) with aliphatic diols to yield semi-crystalline unsaturated polyesters.[1]

Unlike conventional metal-catalyzed melt polymerization, which requires high temperatures (>160°C) that risk thermal isomerization and cross-linking, this enzymatic route utilizes *Candida antarctica* Lipase B (CALB) to drive polymerization at milder temperatures (85–110°C).

Key Advantage: The enzymatic pathway preserves the stereochemistry of the trans,trans-diene moiety in the polymer backbone. This retention is critical for post-polymerization functionalization (e.g., Diels-Alder crosslinking) and maintaining high thermal stability.

Scientific Grounding & Mechanism[3]

The Challenge of Muconates

Dimethyl trans,trans-muconate is a rigid, bio-based diester acting as a renewable alternative to terephthalates. However, its high melting point (~156–158°C) presents a kinetic barrier for enzymatic catalysis, as most lipases degrade rapidly above 100°C.

- **Solution:** We utilize a high-boiling solvent system (Diphenyl Ether) to solubilize the monomer below the enzyme's denaturation threshold, combined with a temperature-varied two-stage vacuum protocol to drive the equilibrium.

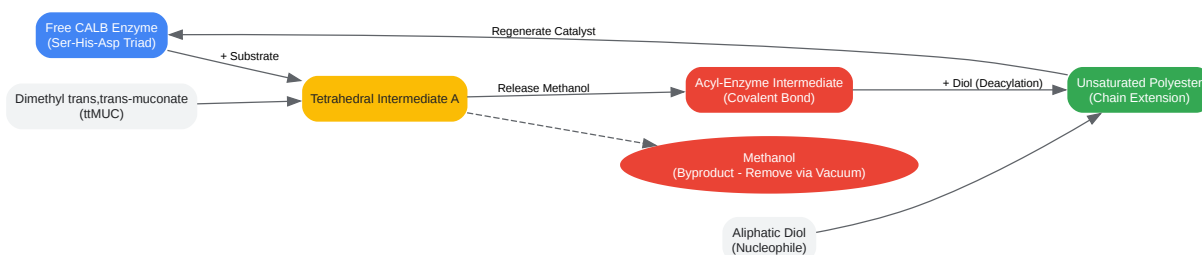
Mechanism of Action (CALB)

The reaction follows a Ping-Pong Bi-Bi mechanism involving the Serine-Histidine-Aspartate catalytic triad of CALB.

- **Acylation:** The nucleophilic Serine-105 attacks the carbonyl carbon of ttMUC, releasing methanol (First Product) and forming an Acyl-Enzyme Intermediate.
- **Deacylation:** The aliphatic diol (e.g., 1,6-hexanediol) attacks the acyl-enzyme complex, regenerating the free enzyme and forming the ester bond (Second Product).

Mechanistic Visualization

The following diagram illustrates the catalytic cycle and the critical role of vacuum in preventing the reverse reaction (alcoholysis).



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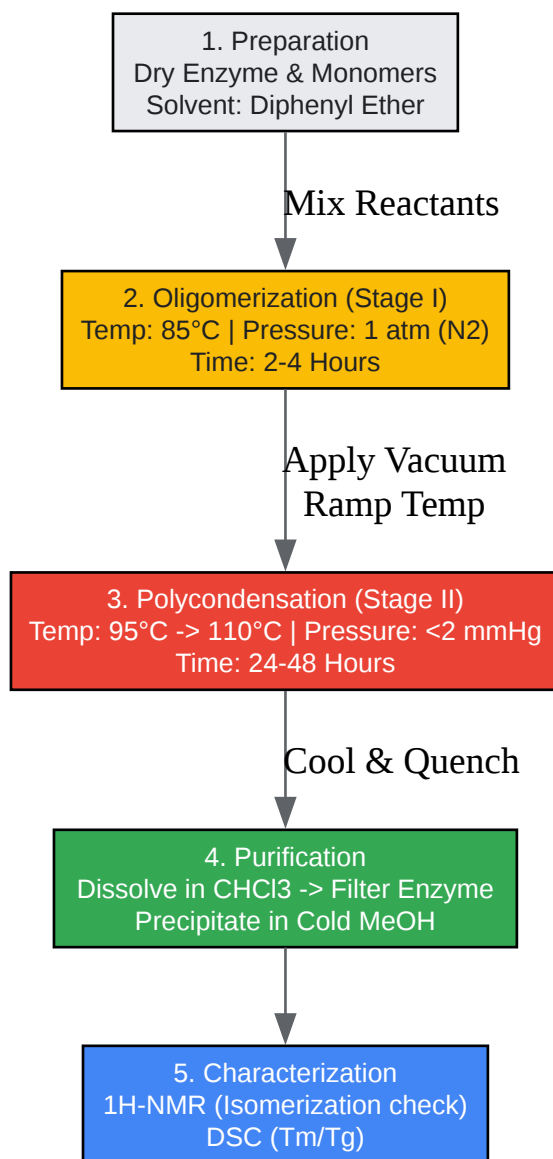
Figure 1: Catalytic cycle of CALB-mediated transesterification of ttMUC. Efficient removal of methanol is the rate-determining factor.

Experimental Protocol

Materials & Equipment

- Monomer A: **Dimethyl trans,trans-muconate** (ttMUC) [Recrystallized from methanol, purity >99%].
- Monomer B: 1,6-Hexanediol (or 1,12-Dodecanediol) [Dried in vacuo over P2O5].
- Catalyst: Novozym® 435 (Immobilized CALB on acrylic resin) [Dried under vacuum at 25°C for 24h before use].[\[1\]](#)[\[2\]](#)
- Solvent: Diphenyl Ether (DPE) [Distilled and stored over 4Å molecular sieves].[\[1\]](#)[\[2\]](#)
- Scavenger: 4Å Molecular Sieves (activated).
- Setup: Schlenk line or Rotary Evaporator adapted for polymerization; Oil bath with precision temp control.

Workflow Diagram



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Figure 2: Two-stage temperature-varied solution polymerization workflow.

Step-by-Step Procedure

Stage I: Oligomerization (Atmospheric Pressure)

- In a dried 50 mL round-bottom flask, charge ttMUC (1.0 eq) and 1,6-hexanediol (1.0 eq).
- Add Diphenyl Ether (DPE) to achieve a monomer concentration of ~20 wt% (approx. 500 wt% relative to monomers). Note: High dilution is necessary to solvate ttMUC.

- Add Novozym 435 (10–15 wt% relative to total monomers) and activated molecular sieves (150 wt%).
- Purge with Nitrogen (N₂) for 15 minutes.
- Heat to 85°C with slow stirring (200 rpm). Maintain for 2 hours.
 - Rationale: This step initiates oligomer formation without aggressive methanol evaporation that could strip the volatile diol before reaction.

Stage II: Polycondensation (High Vacuum) 6. Slowly reduce pressure to 2 mmHg over 30 minutes to prevent bumping. 7. Increase temperature to 95°C and maintain for 24 hours. 8. Increase temperature to 110°C for the final 24 hours.

- Critical Control: Do not exceed 110°C. While ttMUC melts at ~158°C, the oligomers formed in Stage I are soluble in DPE at 110°C. Exceeding this temp risks irreversible denaturation of CALB.

Stage III: Purification 9. Cool reaction to room temperature. Release vacuum with N₂. 10. Dissolve the crude mixture in minimal Chloroform (CHCl₃). 11. Filter through a fritted glass funnel to remove the enzyme beads and molecular sieves. Note: The enzyme can often be recycled.^[2] 12. Concentrate the filtrate (Rotovap) to remove most CHCl₃. 13. Dropwise add the concentrate into excess ice-cold Methanol (10:1 ratio MeOH:Solution) to precipitate the polymer. 14. Collect white precipitate via centrifugation/filtration and dry in a vacuum oven at 40°C.

Data Analysis & Expected Results

Successful polymerization is defined by molecular weight growth and retention of the double bond configuration.

Quantitative Benchmarks

Parameter	Value / Range	Notes
Yield	70 – 85%	Losses primarily due to purification/fractionation.
Mn (Number Avg MW)	3,000 – 12,000 g/mol	Dependent on vacuum efficiency (methanol removal).
Mw (Weight Avg MW)	6,000 – 25,000 g/mol	Dispersity (Đ) typically 1.8 – 2.2.
Tm (Melting Point)	57 – 74°C	Varies with diol chain length (longer diol = higher Tm). ^[1]
Isomerization	< 1%	Confirmed by ¹ H-NMR (lack of cis peaks).

Characterization Checkpoints

- ¹H-NMR (CDCl₃): Verify the preservation of the alkene.
 - Signal: The trans,trans protons appear as a multiplet at 6.15–6.25 ppm.
 - Validation: Absence of signals at 5.8–6.0 ppm indicates no isomerization to cis,trans or cis,cis.
- DSC: Expect a sharp endothermic melting peak. Broadening indicates poor crystallinity or high dispersity.

Troubleshooting & Optimization

Issue	Root Cause	Corrective Action
Low Molecular Weight	Inefficient Methanol Removal	Check vacuum seal (<2 mmHg essential). Increase molecular sieve loading.
Low Yield / Precipitation	Monomer Insolubility	Ensure DPE solvent volume is sufficient (500 wt%). Do not use bulk polymerization for ttMUC.
Enzyme Deactivation	Temperature Overshoot	Strictly cap Stage II temperature at 110°C. Calibrate oil bath.
Broad PDI (>2.5)	Unequal Stoichiometry	Diols can be volatile under vacuum. Use a slight excess of diol (1.05 eq) or a reflux condenser during Stage I.

References

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Sources

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